

An In-depth Technical Guide to the Safety of Dysprosium Carbonate

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Compound of Interest

Compound Name: *Dysprosium carbonate*

Cat. No.: *B1594388*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety information for **dysprosium carbonate**, drawing from various Safety Data Sheets (SDS) and scientific sources. It is intended to equip laboratory and research professionals with the critical knowledge required for the safe handling, storage, and disposal of this compound.

Chemical Identification and Physical Properties

Dysprosium carbonate is a water-insoluble salt of dysprosium. It is typically available as a white or pale white to light yellow powder.^{[1][2]} Key identification and physical data are summarized below.


Property	Value	Source(s)
Chemical Name	Dysprosium(III) Carbonate	[3]
Synonyms	Carbonic acid, Dysprosium salt; Didysprosium tricarbonat	[1][4]
CAS Number	38245-35-1	[1][2][3][5][6][7]
EC Number	225-770-7	[3][4][6]
Molecular Formula	Dy ₂ (CO ₃) ₃ ·xH ₂ O	[3][5]
Molecular Weight	505.03 g/mol (anhydrous)	[3][4]
	577.06 g/mol (tetrahydrate)	[1][2][7]
Appearance	White powder	[1]
Solubility in Water	Insoluble	[1][8]
Odor	Odorless	[1]

Hazard Identification and Classification

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **dysprosium carbonate** is classified as a hazardous substance.[3] The primary hazards are related to irritation of the skin, eyes, and respiratory system.

Hazard Class	Category	Hazard Statement	Source(s)
Skin Irritation	2	H315: Causes skin irritation	[3]
Eye Irritation	2	H319: Causes serious eye irritation	[3]
Specific target organ toxicity — single exposure	3	H335: May cause respiratory irritation	[3]

GHS Pictogram:

 alt text

Signal Word: Warning[3]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **dysprosium carbonate** are not publicly available in the reviewed safety data sheets. The hazard classifications are based on established criteria for chemical safety assessment. Toxicological data for **dysprosium carbonate** is limited, with many sources stating that the toxicological effects have not been fully investigated.[1]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize the risk of exposure and ensure laboratory safety.

Handling:

- Avoid contact with skin and eyes.[3][9]
- Avoid the formation of dust and aerosols.[3][9]
- Use in a well-ventilated area, preferably in a fume hood.[1]
- Wear appropriate personal protective equipment (PPE), including safety glasses with side-shields, chemical-resistant gloves, and a lab coat.[1][3]
- If ventilation is inadequate and dust is present, a NIOSH-approved respirator should be worn.[1]
- Wash hands thoroughly after handling.[3]

Storage:

- Store in a cool, dry place.[3]
- Keep containers tightly sealed to prevent moisture absorption.[1][10]

- Store away from incompatible materials such as strong acids.[1]

First Aid Measures

In the event of exposure, the following first aid measures should be taken:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[3]
- Skin Contact: Remove contaminated clothing. Wash the affected area with soap and plenty of water. Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[3]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.[3]

Accidental Release Measures

In the case of a spill, the following steps should be taken to ensure safety and proper cleanup:

- Personal Precautions: Wear appropriate personal protective equipment, including a respirator, to avoid breathing dust.[3] Evacuate unnecessary personnel from the area.[3]
- Environmental Precautions: Do not let the product enter drains or waterways.[3]
- Containment and Cleanup: Sweep up the spilled material without creating dust.[3] Small spills can be mixed with powdered sodium carbonate or ground limestone before sweeping.
[1] Place the material in a suitable, closed container for disposal.[3]

Disposal Considerations

Dysprosium carbonate should be disposed of in accordance with local, state, and federal regulations.[1] It is recommended to contact a licensed professional waste disposal service.[3]

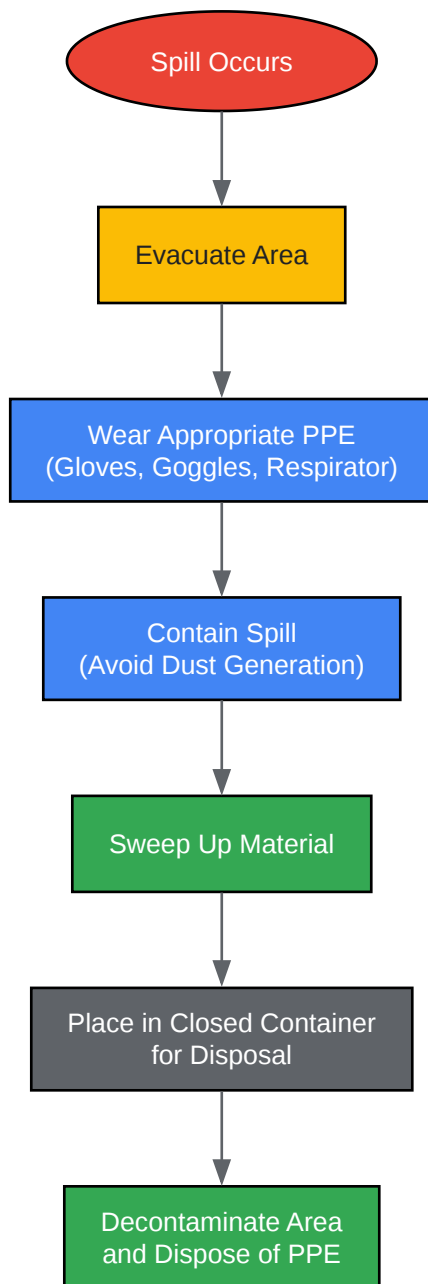
Visualizing Safety Workflows

To further clarify the safety procedures, the following diagrams illustrate the logical workflows for hazard identification and response.

Caption: Hazard Identification and Required PPE.

Caption: First Aid Procedures for **Dysprosium Carbonate** Exposure.

Accidental Spill Response Workflow



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Caption: Workflow for Responding to an Accidental Spill.

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References

- 1. prochemonline.com [prochemonline.com]
- 2. Dysprosium carbonate, 99.9% - Manufacturers & suppliers with worldwide shipping [ottokemi.com]
- 3. cdhfinechemical.com [cdhfinechemical.com]
- 4. Carbonic acid, dysprosium(3+) salt (3:2) | C3Dy2O9 | CID 165282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. CAS-38245-35-1, Dysprosium (III) Carbonate 99.99% Manufacturers, Suppliers & Exporters in India | RE0520 [cdhfinechemical.com]
- 6. americanelements.com [americanelements.com]
- 7. One moment, please... [prochemonline.com]
- 8. Dysprosium Element | Uses, Facts, Physical & Chemical Characteristics [periodic-table.com]
- 9. researchgate.net [researchgate.net]
- 10. physics.purdue.edu [physics.purdue.edu]
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